

# benproperine phosphate metabolites identification human plasma

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## Compound Focus: Benproperine Phosphate

CAS No.: 19428-14-9

Cat. No.: S1526080

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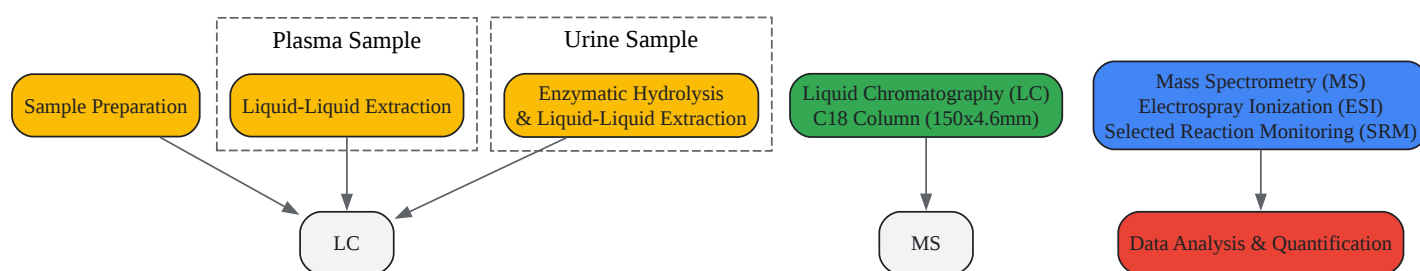
## Identified Metabolites & Analytical Methods

The primary metabolites of benproperine identified in human plasma and urine are monohydroxylated derivatives and their conjugates [1] [2].

Metabolite Name	Abbreviation	Matrix (Found in)	Key Identification Method
1-[1-Methyl-2-[2-(phenylmethyl)phenoxy]ethyl]-4-piperidinol [1] [2]	4-OH-BPP [2]	Plasma, Urine [2]	LC-MS/MS, comparison with synthesized standard [1] [2]
1-[1-Methyl-2-[2-(phenylmethyl)phenoxy]ethyl]-3-piperidinol [1] [2]	3-OH-BPP [2]	Plasma, Urine [2]	LC-MS/MS, comparison with synthesized standard [1] [2]
Glucuronide conjugate of 4-OH-BPP [1]	-	Urine [1]	LC-MS/MS, comparison with synthesized standard [1]

Metabolite Name	Abbreviation	Matrix (Found in)	Key Identification Method
Glucuronide conjugate of 3-OH-BPP [1]	-	Urine [1]	LC-MS/MS, comparison with synthesized standard [1]

The experimental workflow for identifying and quantifying these metabolites typically follows a multi-step process, as outlined in the diagram below:



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## Quantitative Determination & Pharmacokinetics

A validated LC-MS/MS method was developed for the simultaneous determination of BPP and its two hydroxylated metabolites in human biological samples [2]. Key parameters are as follows:

Parameter	Details
<b>Analytical Method</b>	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) [2]
<b>Chromatography</b>	Column: Diamonsil C18 (150 mm x 4.6 mm i.d.); Mobile Phase: Acetonitrile-Water-Formic Acid (34:66:1, v/v/v); Flow Rate: 0.5 mL/min [2]

Parameter	Details
Mass Spectrometry	Ionization: Electrospray Ionization (ESI); Mode: Selected Reaction Monitoring (SRM) [2]
Internal Standard	Dextromethorphan [2]

The method's performance characteristics and key pharmacokinetic findings are summarized below:

Analyte	Matrix	LLOQ (nmol/L)	Precision (RSD)	Accuracy	Key Pharmacokinetic Finding
BPP	Plasma	60 [2]	< 9.2% [2]	Within ±4.3% [2]	-
3-OH-BPP	Plasma	4.0 [2]	< 9.2% [2]	Within ±4.3% [2]	Detectable in body for at least 192 h post-dose [2]
4-OH-BPP	Plasma	4.0 [2]	< 9.2% [2]	Within ±4.3% [2]	-
3-OH-BPP	Urine	4.7 [2]	< 9.2% [2]	Within ±4.3% [2]	-
4-OH-BPP	Urine	2.4 [2]	< 9.2% [2]	Within ±4.3% [2]	-

## Importance of Metabolite Identification

Understanding a drug's metabolic profile is crucial in development. Metabolites can be pharmacologically active or contribute to toxicity [3] [4]. Regulatory authorities require safety evaluation of human metabolites that exceed 10% of total drug-related exposure [3]. The identification of 3-OH-BPP and 4-OH-BPP as metabolites with prolonged presence in the body highlights the importance of such studies for a comprehensive safety profile [2].

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## References

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